

Personal protective equipment for handling Crisaborole-d4

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Compound of Interest

Compound Name: Crisaborole-d4

Cat. No.: B12428907

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Essential Safety and Handling Guide for Crisaborole-d4

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Crisaborole-d4**. The following procedures are designed to ensure safe laboratory operations and proper disposal of materials.

Physical and Chemical Properties

A summary of the key physical and chemical data for **Crisaborole-d4** is presented below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₆ D ₄ BNO ₃	[1][2]
Molecular Weight	255.07 g/mol	[1][2]
Appearance	White to Off-White Solid	[1]
Purity	>95% (HPLC)	[2]
Isotopic Enrichment	>95%	[2]
Storage	Store at -20°C	[2]
Solubility	Freely soluble in common organic solvents (e.g., isopropyl alcohol, propylene glycol), insoluble in water.	[3]

Hazard Identification and Personal Protective Equipment (PPE)

Crisaborole is classified as harmful if swallowed and causes skin and serious eye irritation.[4] [5] Therefore, appropriate personal protective equipment must be worn at all times when handling **Crisaborole-d4**.

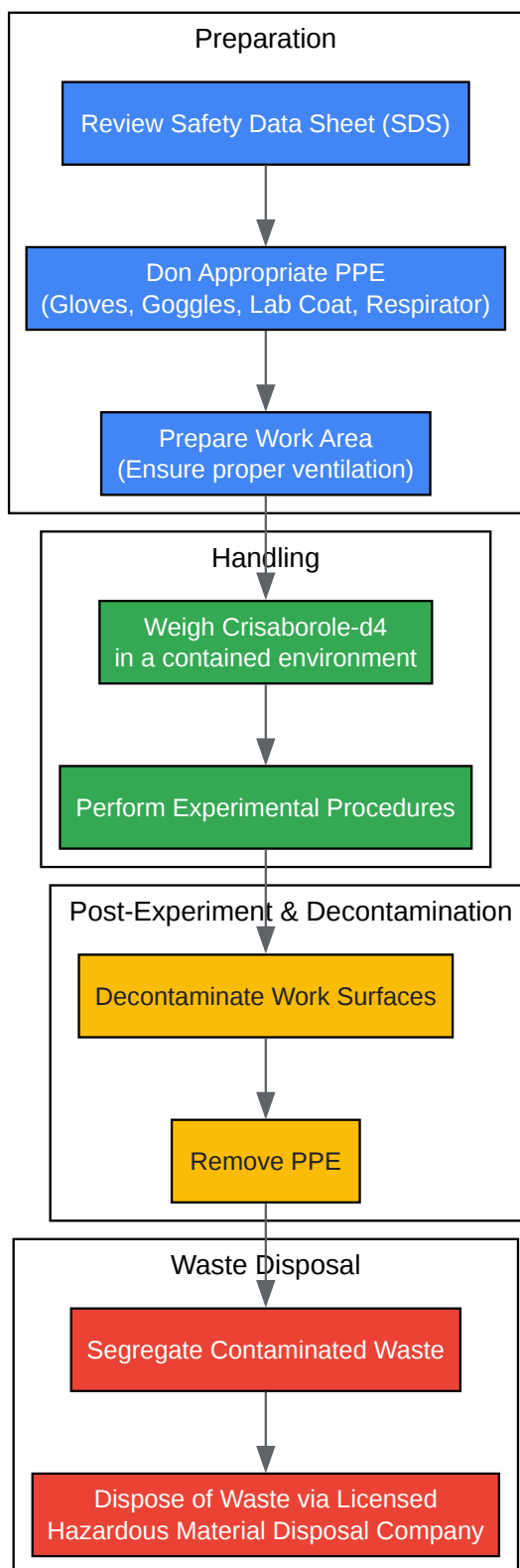
Recommended Personal Protective Equipment:

- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended.[5][6]
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA.[5] Tightly fitting safety goggles with side-shields are also recommended.[7]
- Hand Protection: Wear compatible chemical-resistant gloves.[5][6] Gloves must be inspected prior to use.[7]

- Skin and Body Protection: Wear compatible chemical-resistant gloves and clothing to prevent skin exposure.^[5] Fire/flammable resistant and impervious clothing should be worn.^[7]

Experimental Workflow and Handling Procedures

The following diagram outlines the standard operating procedure for the safe handling of **Crisaborole-d4**, from initial preparation to final disposal.



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